

# In-Depth Technical Guide to 9-Anthraceneacetonitrile

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## Compound of Interest

Compound Name: 9-Anthraceneacetonitrile

Cat. No.: B031419

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For researchers, scientists, and professionals in drug development, **9-Anthraceneacetonitrile** stands as a significant compound with versatile applications. This technical guide provides a comprehensive overview of its chemical identity, structure, synthesis, and key data, offering a core resource for laboratory and research settings.

## Chemical Identity and Structure

**9-Anthraceneacetonitrile**, identified by the CAS Number 2961-76-4, is an organic compound featuring an anthracene core substituted with an acetonitrile group at the 9-position.<sup>[1]</sup> Its molecular formula is C<sub>16</sub>H<sub>11</sub>N, and it has a molecular weight of 217.26 g/mol.<sup>[1]</sup> The structure is characterized by the fusion of three benzene rings, forming the anthracene scaffold, with a cyanomethyl group (-CH<sub>2</sub>CN) attached.

Synonyms: 2-(Anthracen-9-yl)acetonitrile<sup>[1]</sup>

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral data for **9-Anthraceneacetonitrile** is presented below. This information is crucial for its identification, characterization, and application in various experimental setups.

Property	Value
CAS Number	2961-76-4 <a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N <a href="#">[1]</a>
Molecular Weight	217.26 g/mol <a href="#">[1]</a>
IUPAC Name	2-(anthracen-9-yl)acetonitrile <a href="#">[1]</a>
<sup>1</sup> H NMR Spectroscopy	Characteristic signals for aromatic and methylene protons.
<sup>13</sup> C NMR Spectroscopy	Signals corresponding to the anthracene core and the acetonitrile group.
IR Spectroscopy	Characteristic absorption bands for C≡N (nitrile) and C-H (aromatic) stretching.
Mass Spectrometry	Molecular ion peak (M <sup>+</sup> ) consistent with the molecular weight.

## Experimental Protocols: Synthesis of 9-Anthraceneacetonitrile

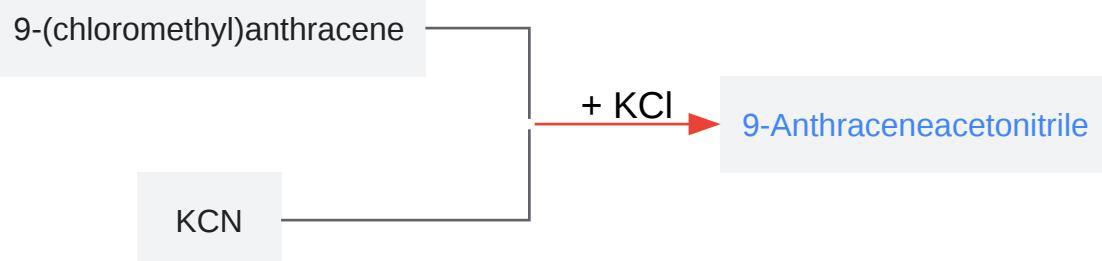
The synthesis of **9-Anthraceneacetonitrile** can be achieved through the nucleophilic substitution of 9-(chloromethyl)anthracene with a cyanide salt. The following is a representative experimental protocol.

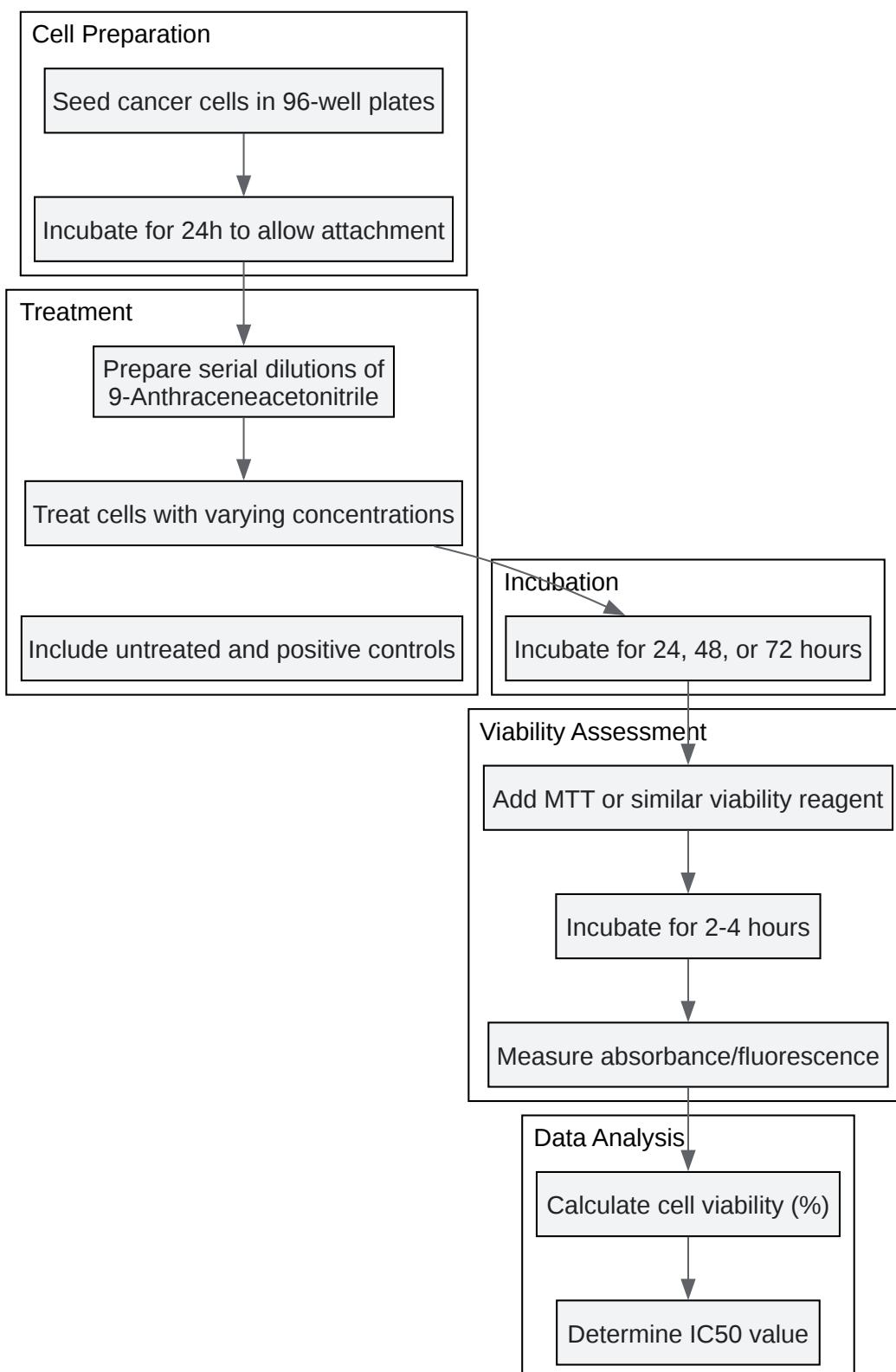
Reaction Scheme:

## Conditions

Reflux, 2h

Acetonitrile (solvent)



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## References

- 1. 9-Anthraceneacetonitrile | C<sub>16</sub>H<sub>11</sub>N | CID 315662 - PubChem [pubchem.ncbi.nlm.nih.gov]
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